

Application Note: Octadecyl Sulfide as a High-Temperature Ashless Lubricant Additive

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Compound of Interest

Compound Name: Octadecyl sulfide

CAS No.: 1844-09-3

Cat. No.: B167518

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Abstract & Chemical Basis

Octadecyl sulfide (specifically **dioctadecyl sulfide**, CAS: 3383-96-8) is a long-chain aliphatic thioether used as an ashless Anti-Wear (AW) and Extreme Pressure (EP) additive. Unlike ZDDP (Zinc Dialkyldithiophosphate), **octadecyl sulfide** is free of metals and phosphorus, making it critical for applications requiring low SAPS (Sulfated Ash, Phosphorus, and Sulfur) to protect downstream catalytic converters or avoid filter plugging.

Chemical Structure and Function

The molecule consists of a central sulfur atom bonded to two 18-carbon alkyl chains ().

- **Thermal Stability:** The monosulfide () linkage is more thermally stable than polysulfides (). This prevents premature decomposition (sludge) but requires higher activation energy (shear/heat) to function.
- **Mechanism:** Under hydrodynamic lubrication, the alkyl chains provide steric hindrance. Under boundary lubrication (metal-to-metal contact), the frictional heat cleaves the

bond, releasing reactive sulfur that combines with the iron surface to form a sacrificial iron sulfide (

) tribofilm.

Mechanistic Pathway

The following diagram illustrates the activation pathway of **octadecyl sulfide** under tribological stress.



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Figure 1: Tribochemical activation pathway of **octadecyl sulfide**.

Formulation Protocol

Octadecyl sulfide is a waxy solid at room temperature (Melting Point: ~60-65°C). Direct addition to cold oil will result in sedimentation and inconsistent tribological data.

Materials Required[1][2][3][4][5][6][7][8]

- Base Oil: Polyalphaolefin (PAO 4 or PAO 6) or Mineral Oil (Group II/III).
- Additive: **Octadecyl Sulfide** (>98% purity).
- Equipment: Magnetic hotplate stirrer, analytical balance, ultrasonic bath (optional).

Step-by-Step Solubilization

- Calculation: Determine the target concentration (Standard: 1.0 wt%).
 - Example: For 100g total lubricant, weigh 99g Base Oil and 1g **Octadecyl Sulfide**.
- Base Heating: Pour the base oil into a beaker and heat to 75°C while stirring at 300 RPM. Monitor temperature with a thermocouple; do not exceed 100°C to prevent base oil oxidation.

- Addition: Slowly add the solid **octadecyl sulfide** flakes to the hot oil.
- Dissolution: Maintain 75°C and stirring for 30 minutes. The solution should become completely clear.
- Cooling: Remove from heat and allow to cool to room temperature while continuing to stir.
 - Critical Check: Inspect the cooled oil after 24 hours. If needle-like crystals appear, the concentration exceeds the solubility limit of that specific base oil (common in highly polar esters). If precipitation occurs, reduce concentration to 0.5 wt%.

Table 1: Solubility Guidelines

Base Oil Type	Solubility Rating	Recommended Max Conc.	Heating Req.
PAO (Group IV)	Moderate	1.0 - 1.5 wt%	Yes (75°C)
Mineral (Group II)	Good	2.0 wt%	Yes (60°C)

| Esters (Group V) | Excellent | >3.0 wt% | Mild (50°C) |

Tribological Testing Protocol (ASTM D4172 Modified)

To validate the efficacy of the formulated lubricant, a Four-Ball Wear Test is recommended.[1][2][3] This setup simulates high-pressure sliding contact.

Experimental Setup

- Standard: ASTM D4172 (Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid).[4]
- Specimens: AISI 52100 Chrome Steel Balls (12.7 mm diameter, Grade 25, Rockwell C 60-62).
- Cleaning: Sonicate balls in reagent-grade hexane for 10 minutes, then acetone for 5 minutes. Air dry.

Test Parameters

Parameter	Value	Rationale
Load	392 N (40 kgf)	Standard load to induce boundary lubrication without immediate seizure.
Speed	1200 ± 60 rpm	Generates sufficient frictional heat to trigger the additive.
Temperature	75°C ± 2°C	Ensures additive remains soluble and simulates operating engine temp.
Duration	60 minutes	Sufficient time for steady-state tribofilm formation.

Execution Workflow

- Blank Run: Perform one test with pure base oil (no additive) to establish a baseline wear scar diameter (WSD).
- Flush: Thoroughly clean the ball pot and chuck with heptane between runs.
- Sample Run: Fill the cup with ~10 mL of the **octadecyl sulfide** formulation (balls must be submerged).
- Measurement: Immediately after the test, do not wipe the wear scar. Gently rinse with hexane to remove bulk oil. Measure the Wear Scar Diameter (WSD) using an optical microscope.
 - Success Criteria: A reduction in WSD of >25% compared to the blank indicates successful film formation.

Surface Characterization (Self-Validation)

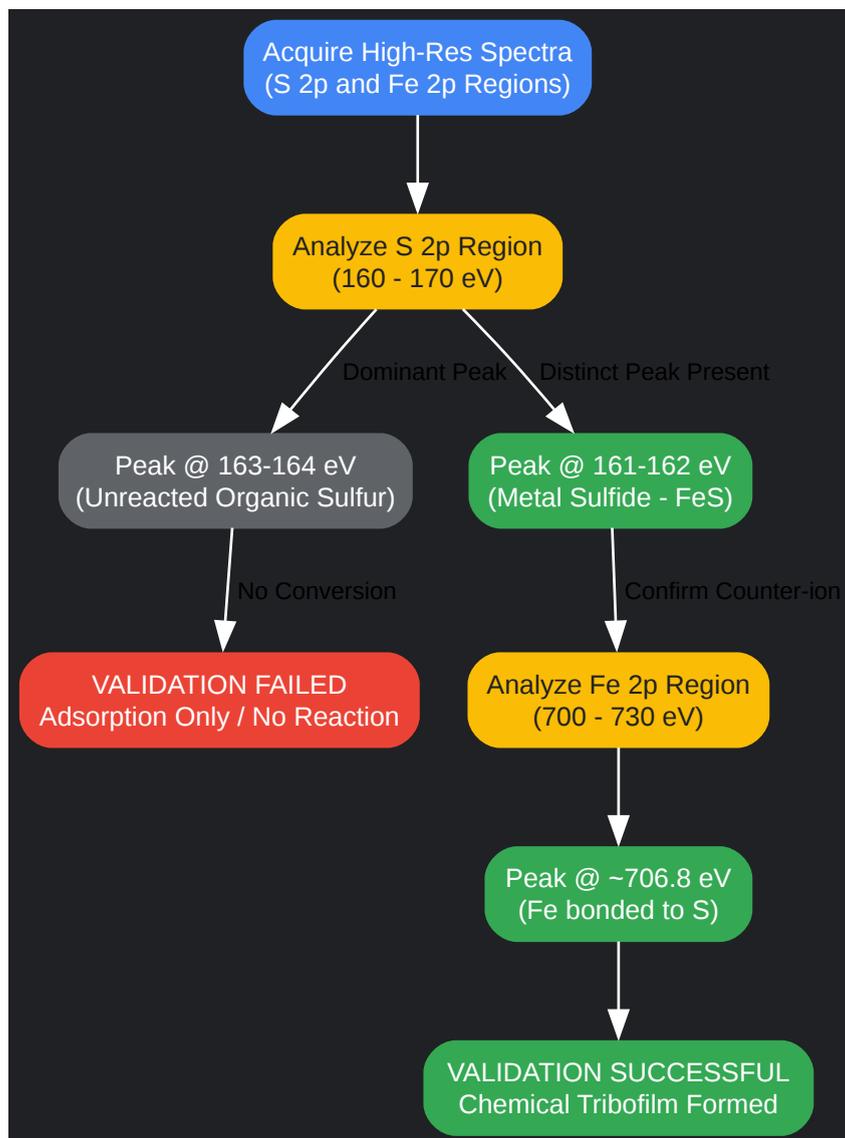
Tribological data alone is insufficient to prove chemical efficacy. You must verify that the reduction in wear is due to sulfide formation, not just viscosity changes. X-Ray Photoelectron Spectroscopy (XPS) is the mandatory validation step.

Sample Preparation for XPS[13]

- Extraction: Carefully remove the three stationary balls from the cup.
- Washing: Rinse gently with n-hexane to remove physisorbed base oil. Do not use ultrasonic cleaning at this stage, as it may strip the delicate tribofilm.
- Transfer: Transfer immediately to the XPS vacuum chamber to minimize atmospheric oxidation.

Analysis Workflow

The following diagram outlines the logic for interpreting XPS spectra to validate the additive mechanism.



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Figure 2: Logic flow for XPS validation of sulfide tribofilms.

Data Interpretation Table

Element	Binding Energy (eV)	Assignment	Significance
S 2p	161.0 - 162.5	S ²⁻ (Metal Sulfide)	Proof of EP action. The sulfur has reacted with the iron surface.
S 2p	163.5 - 164.0	C-S-C (Thioether)	Unreacted additive adsorbed on the surface.
S 2p	168.0 - 169.0	Sulfate ()	Oxidized sulfur (artifact of air exposure or excessive heat).
Fe 2p	706.8 - 707.2	Fe-S / Fe ⁰	Interface between the steel substrate and the sulfide film.
Fe 2p	710.5 - 711.0	Fe ₂ O ₃ / FeOOH	Surface oxides (always present).

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